

BODIPY FL-EDA: A Technical Guide for Cellular Imaging and Analysis

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Compound of Interest

Compound Name: *Bodipy FL-eda*

Cat. No.: *B15598620*

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Introduction

BODIPY™ FL-EDA (4,4-Difluoro-5,7-Dimethyl-4-Bora-3a,4a-Diaza-s-Indacene-3-Propionyl Ethylenediamine) is a highly versatile and robust fluorescent probe belonging to the boron-dipyrromethene (BODIPY) class of dyes. Characterized by its bright green fluorescence, high quantum yield, and remarkable photostability, **BODIPY FL-EDA** has emerged as an essential tool in cellular biology, diagnostics, and drug discovery.[1][2][3] Its key feature is a terminal primary amine, which allows for covalent conjugation to a wide array of biomolecules, making it an ideal probe for quantifying and visualizing specific cellular components and processes.[4][5]

This guide provides an in-depth overview of the technical properties, applications, and detailed experimental protocols for utilizing **BODIPY FL-EDA** in cellular imaging and analysis.

Core Properties and Characteristics

BODIPY FL-EDA exhibits exceptional photophysical properties that make it superior to traditional green fluorophores like fluorescein. Its fluorescence is relatively insensitive to changes in pH and solvent polarity, ensuring reliable performance in complex biological environments.[3][6][7] The dye's sharp absorption and emission peaks contribute to a high signal-to-noise ratio in imaging applications.[8]

Photophysical and Chemical Data

The quantitative properties of **BODIPY FL-EDA** are summarized in the table below, providing a clear reference for experimental design.

Property	Value	Reference(s)
Excitation Maximum (λ_{ex})	~500-503 nm	[2] [4] [9]
Emission Maximum (λ_{em})	~510-512 nm	[2] [4] [9]
Molar Extinction Coefficient (ϵ)	>80,000 $\text{cm}^{-1}\text{M}^{-1}$	[7] [9]
Fluorescence Quantum Yield (Φ_f)	Approaching 1.0	[1] [7] [9]
Molecular Formula	$\text{C}_{16}\text{H}_{21}\text{BF}_2\text{N}_4\text{O}$	
Molecular Weight	334.17 g/mol	
Purity	≥98% (via HPLC)	
Solubility	Soluble in DMSO, DMF, Methanol	[2] [9]

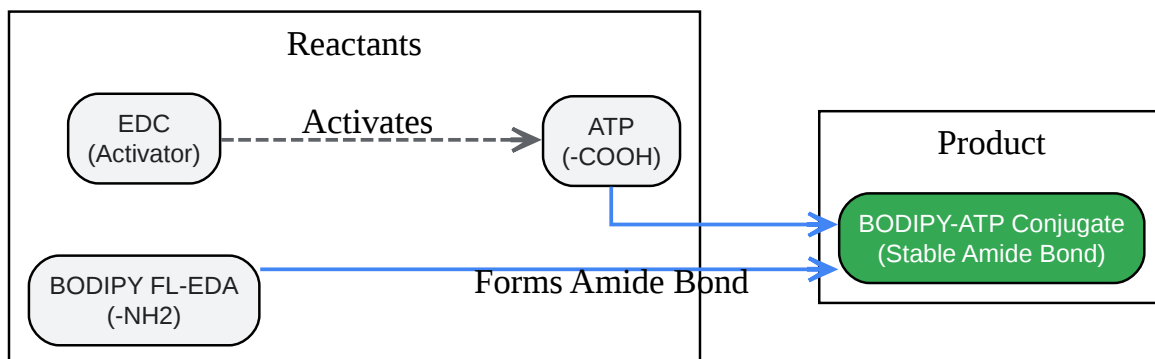
Mechanism of Action and Labeling Chemistry

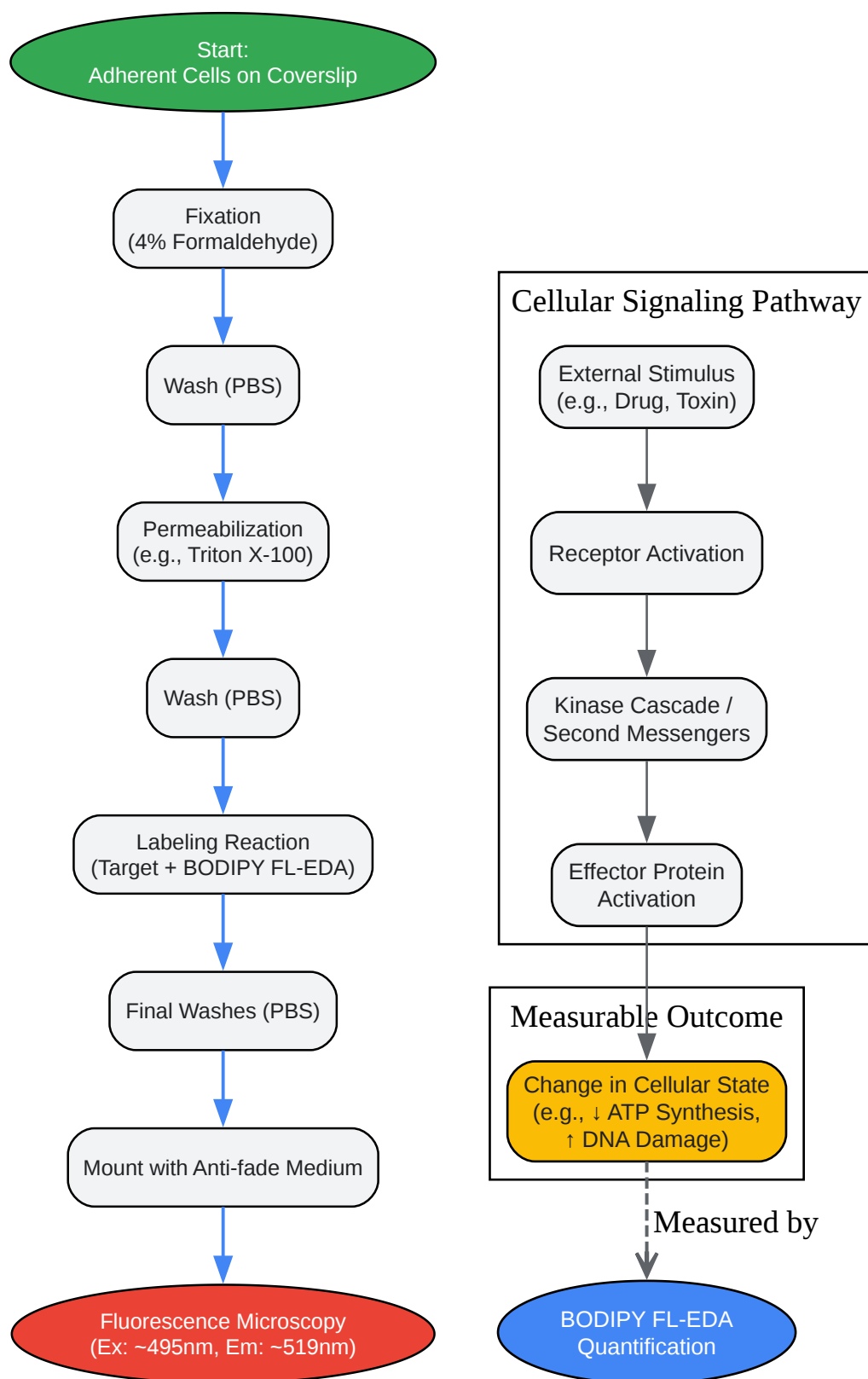
BODIPY FL-EDA functions as a labeling reagent. Its utility stems from the reactive primary amine on the ethylenediamine linker, which can be covalently coupled to various functional groups on target biomolecules.

The most common applications involve:

- **Carboxylic Acids:** In the presence of a carbodiimide activator like EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide), the primary amine of **BODIPY FL-EDA** readily forms a stable amide bond with carboxylic acid groups found on proteins or metabolites like ATP.[\[10\]](#)
- **Aldehydes and Ketones:** The probe can react with aldehydes and ketones to form a reversible Schiff base, which can be stabilized through reduction to a secondary amine.[\[4\]](#)

This covalent labeling allows for the sensitive detection and quantification of the target molecule.





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